

ensuring long-term stability of Pyraclostrobin-d6 stock solutions

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Compound of Interest

Compound Name: *Pyraclostrobin-d6*

Cat. No.: *B1152990*

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Technical Support Center: Pyraclostrobin-d6 Stock Solutions

This technical support center provides guidance on ensuring the long-term stability of **Pyraclostrobin-d6** stock solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Pyraclostrobin-d6** stock solutions to ensure long-term stability?

A1: To ensure long-term stability, **Pyraclostrobin-d6** stock solutions should be stored under the following conditions:

- **Temperature:** While the solid form is stable at room temperature, it is best practice to store stock solutions at low temperatures, preferably at -20°C or -80°C, to minimize any potential for degradation over extended periods.
- **Light:** Protect solutions from light, especially UV light, as Pyraclostrobin is susceptible to photolysis.^{[1][2][3]} Use amber vials or wrap containers in aluminum foil.
- **Container:** Store in tightly sealed containers to prevent solvent evaporation and contamination.^{[4][5]}

- Inert Atmosphere: For maximum stability, especially for long-term reference standards, consider purging the headspace of the vial with an inert gas like nitrogen or argon before sealing.

Q2: What is the expected shelf life of a **Pyraclostrobin-d6** stock solution?

A2: The solid form of Pyraclostrobin has a stated storage duration of 60 months when stored correctly.^[4] For stock solutions, the shelf life will depend on the solvent, concentration, and storage conditions. When stored at -20°C or below and protected from light, a properly prepared stock solution in a suitable solvent (e.g., acetonitrile, methanol) can be expected to be stable for at least 6-12 months. However, it is crucial to periodically verify the concentration and purity.

Q3: What are the primary degradation pathways for **Pyraclostrobin-d6**?

A3: The two main degradation pathways for Pyraclostrobin are hydrolysis and photolysis.^{[2][3]}

- Hydrolysis: The rate of hydrolysis is pH-dependent. Pyraclostrobin is more stable in acidic to neutral aqueous solutions (pH 5.0) and degradation increases as the pH becomes more alkaline.^{[2][3]}
- Photolysis: Pyraclostrobin degrades rapidly when exposed to sunlight and even more so under UV light.^{[1][2][3]} This leads to the formation of several photoproducts.

Q4: What are the common degradation products of Pyraclostrobin?

A4: Several degradation products can be formed. Through photolysis in water, major products can include 500M78, BF 500-13, 500M58, BF 500-14, and BF 500-11.^[1] Hydrolysis leads to the formation of two primary metabolites.^[2] In sediment, demethoxylation can occur, forming 500M07.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpectedly low analytical signal for Pyraclostrobin-d6.	1. Degradation: The stock solution may have degraded due to improper storage (e.g., exposure to light or elevated temperatures). 2. Solvent Evaporation: The container may not have been sealed properly, leading to an increase in concentration and subsequent precipitation or inaccurate dilution. 3. Adsorption: The compound may have adsorbed to the surface of the storage container.	1. Verify Storage Conditions: Ensure the solution was stored at the recommended temperature and protected from light. 2. Prepare a Fresh Stock: If degradation is suspected, prepare a fresh stock solution from solid material. 3. Use Silanized Vials: To minimize adsorption, consider using silanized glass vials for storage. 4. Re-dissolve: Gently vortex or sonicate the solution to ensure any potential precipitate is redissolved before use.
Appearance of unknown peaks in the chromatogram.	1. Degradation: The new peaks are likely degradation products resulting from hydrolysis or photolysis. 2. Contamination: The solvent or container may have been contaminated.	1. Analyze for Degradants: If possible, use a mass spectrometer to identify the unknown peaks and compare them to known degradation products of Pyraclostrobin. 2. Review Handling Procedures: Ensure that clean labware and high-purity solvents are used for solution preparation. 3. Perform a Blank Run: Analyze the solvent used for the stock solution to rule out contamination.
Inconsistent results between experiments using the same stock solution.	1. Incomplete Dissolution: The compound may not be fully dissolved, leading to inconsistent concentrations in aliquots. 2. Freeze-Thaw	1. Ensure Complete Dissolution: Visually inspect the solution for any particulate matter. Gently warm and vortex the solution to ensure

Cycles: Repeated freeze-thaw cycles can lead to degradation or solvent evaporation.

homogeneity. 2. Aliquot the Stock Solution: To avoid multiple freeze-thaw cycles, aliquot the stock solution into smaller, single-use vials after preparation.

Data Summary

Table 1: Hydrolytic Stability of Pyraclostrobin

pH	Half-life (days)	Stability Condition
5.0	115.5	Stable
7.0	23.1 - 115.5	Moderately Stable
9.0	23.1 - 115.5	Less Stable

Data adapted from a study on Pyraclostrobin hydrolysis in aqueous solutions.[\[2\]](#)[\[3\]](#)

Table 2: Photolytic Stability of Pyraclostrobin in Aqueous Solution

Light Source	pH	Half-life (hours)
Sunlight	5.0	11.2
Sunlight	7.0	3.29
Sunlight	9.0	3.69
UV Light	5.0	2.42
UV Light	7.0	1.47
UV Light	9.0	1.32

Data from a study on Pyraclostrobin photolysis.[\[3\]](#)

Experimental Protocols

Protocol: Long-Term Stability Assessment of **Pyraclostrobin-d6** Stock Solutions

- Objective: To determine the stability of a **Pyraclostrobin-d6** stock solution under specific storage conditions over time.
- Materials:
 - **Pyraclostrobin-d6** solid standard
 - High-purity solvent (e.g., HPLC-grade acetonitrile or methanol)
 - Volumetric flasks and pipettes
 - Amber glass vials with screw caps
 - HPLC or UPLC system with a suitable detector (e.g., UV or Mass Spectrometry)
 - Analytical column suitable for Pyraclostrobin analysis (e.g., C18)
- Methodology:
 1. Preparation of Stock Solution:
 - Accurately weigh a known amount of **Pyraclostrobin-d6** solid.
 - Dissolve the solid in a known volume of the chosen solvent in a volumetric flask to create a stock solution of a specific concentration (e.g., 1 mg/mL).
 2. Initial Analysis (Time Zero):
 - Immediately after preparation, dilute an aliquot of the stock solution to a working concentration.
 - Analyze the freshly prepared working solution by HPLC/UPLC-UV/MS to determine the initial peak area and concentration. This will serve as the baseline (T=0) measurement.
 3. Storage:

- Aliquot the remaining stock solution into multiple amber vials, seal tightly, and store under the desired conditions (e.g., -20°C, protected from light).

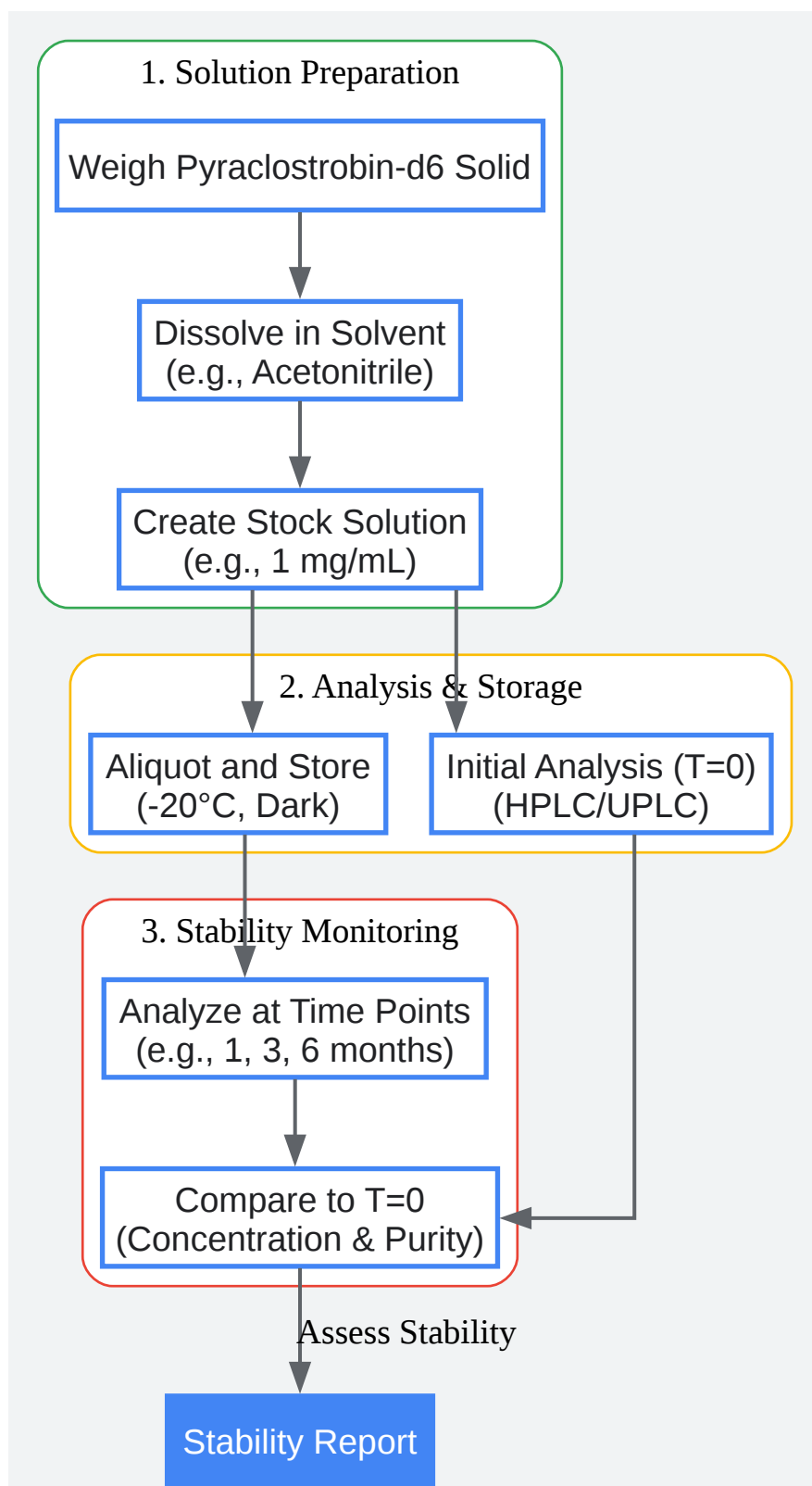
4. Time-Point Analysis:

- At predetermined time intervals (e.g., 1, 3, 6, 9, and 12 months), remove one vial from storage.
- Allow the solution to equilibrate to room temperature.
- Prepare a working solution in the same manner as the initial analysis.
- Analyze the working solution using the same HPLC/UPLC method.

5. Data Analysis:

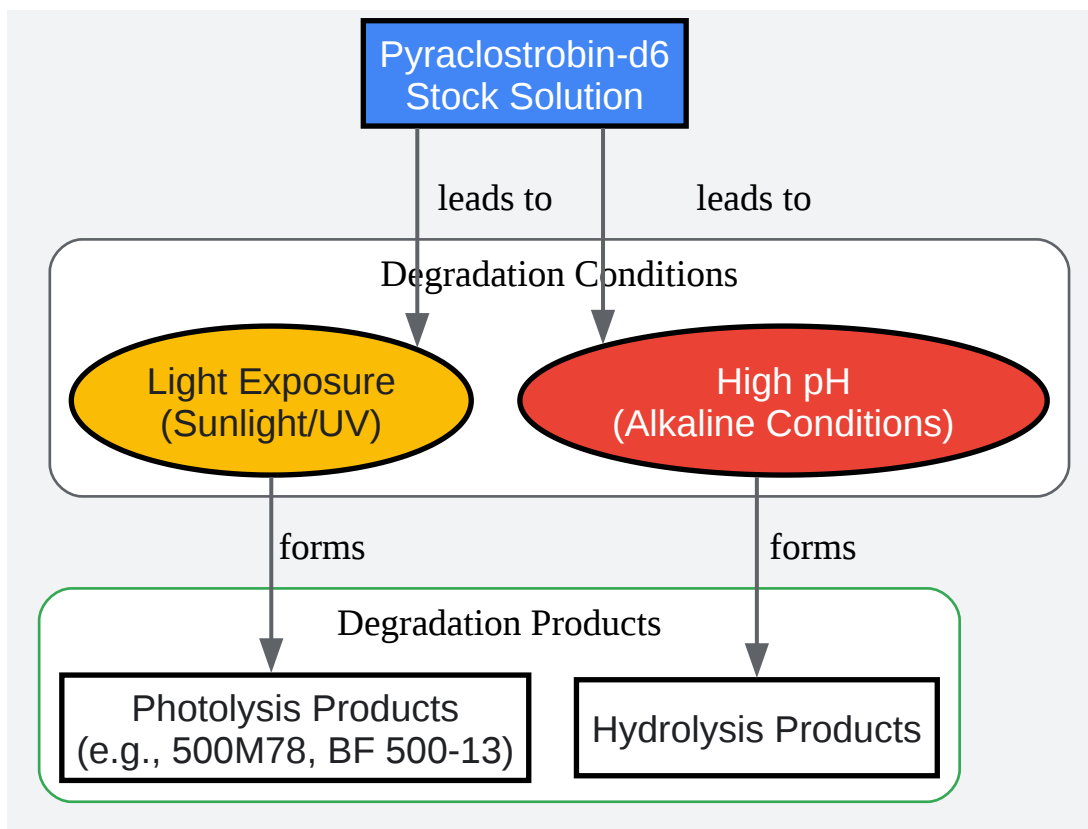
- Compare the peak area or concentration of **Pyraclostrobin-d6** at each time point to the initial (T=0) measurement.
- Calculate the percentage of the initial concentration remaining at each time point.
- A common stability threshold is that the concentration should not fall below 90% of the initial value.
- Monitor for the appearance and increase of any new peaks, which may indicate degradation products.

Visualizations



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Caption: Workflow for Long-Term Stability Testing of **Pyraclostrobin-d6**.



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Caption: Primary Degradation Pathways for **Pyraclostrobin-d6**.

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References

- 1. fao.org [fao.org]
- 2. Evaluation of photolysis and hydrolysis of pyraclostrobin in aqueous solutions and its degradation products in paddy water - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. download.basf.com [download.basf.com]
- 5. download.basf.com [download.basf.com]

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